

5-Hydroxy-2-iodobenzoic Acid: An Overview of Unexplored Biological Potential

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Hydroxy-2-iodobenzoic acid

Cat. No.: B1302134

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current state of knowledge regarding the potential biological activity of **5-Hydroxy-2-iodobenzoic acid**. Despite its availability as a chemical reagent, a comprehensive review of scientific literature and chemical databases reveals a significant gap in the understanding of its pharmacological properties. To date, no substantive studies detailing its specific biological effects, mechanism of action, or quantitative efficacy have been published.

This document summarizes the available chemical information for **5-Hydroxy-2-iodobenzoic acid** and explores the potential biological activities by drawing parallels with structurally related compounds, namely hydroxybenzoic acids and iodobenzoic acids. It is crucial to emphasize that the following sections are based on inference and are intended to guide future research directions rather than report established findings.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **5-Hydroxy-2-iodobenzoic acid** is presented in Table 1. This information is compiled from various chemical suppliers and databases.

Property	Value	Source
CAS Number	57772-57-3	[1][2]
Molecular Formula	C ₇ H ₅ IO ₃	[2][3]
Molecular Weight	264.02 g/mol	[2][3]
Appearance	Solid	-
Melting Point	180 °C	[1]
SMILES	<chem>C1=C(C=C(C(=C1)I)O)C(=O)O</chem>	-
InChI	InChI=1S/C7H5IO3/c8-5-2-1-4(9)3-6(5)7(10)11/h1-3,9H,(H,10,11)	-

Synthesis

The synthesis of **5-Hydroxy-2-iodobenzoic acid** can be achieved through a diazotization-iodination reaction starting from 2-amino-5-hydroxybenzoic acid. The general procedure involves the dissolution of 2-amino-5-hydroxybenzoic acid in water, followed by the addition of concentrated hydrochloric acid and sodium nitrite at 0°C for the diazotization reaction. Subsequently, potassium iodide is added, and the mixture is heated to facilitate the iodination reaction. The crude product can then be purified using silica gel column chromatography.[1]

Potential Biological Activities: An Extrapolation from Related Compounds

While direct evidence is lacking for **5-Hydroxy-2-iodobenzoic acid**, the biological activities of the broader classes of hydroxybenzoic acids and other iodinated benzoic acid derivatives offer a starting point for hypothesizing its potential roles.

Based on the Hydroxybenzoic Acid Moiety

Hydroxybenzoic acids are a well-studied class of phenolic compounds with a wide array of documented biological activities. These activities are often attributed to their antioxidant and anti-inflammatory properties.

- **Antioxidant Activity:** Phenolic acids can act as free radical scavengers, donating a hydrogen atom from their hydroxyl group to neutralize reactive oxygen species. This antioxidant potential is a cornerstone of their protective effects against various diseases.
- **Anti-inflammatory Effects:** Many hydroxybenzoic acid derivatives have been shown to modulate inflammatory pathways, potentially through the inhibition of pro-inflammatory enzymes or the regulation of signaling cascades like NF-κB.
- **Antimicrobial Properties:** Several hydroxybenzoic acids and their esters exhibit inhibitory activity against a range of bacteria and fungi.
- **Anticancer Potential:** Some studies have suggested that certain hydroxybenzoic acids may possess anticancer properties, including the induction of apoptosis and inhibition of tumor cell proliferation.

Based on the Iodobenzoic Acid Moiety

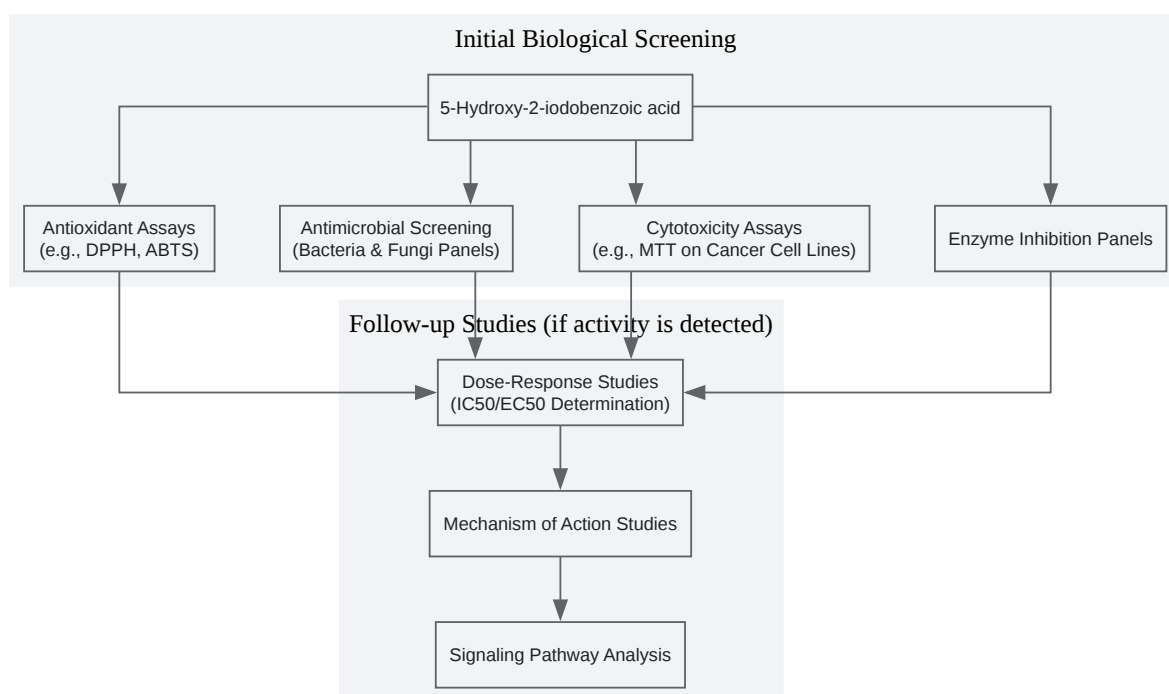
The presence of an iodine atom on the benzoic acid ring introduces unique chemical properties that could translate into specific biological activities.

- **Enzyme Inhibition:** The benzothiazole core, which shares structural similarities with iodinated aromatic compounds, is a known pharmacophore for inhibiting various enzymes. It is plausible that **5-Hydroxy-2-iodobenzoic acid** could act as an inhibitor for certain enzymes, although this remains to be experimentally verified.^{[4][5]}
- **Thyroid Function Modulation:** Iodine is an essential component of thyroid hormones. Compounds containing iodine can sometimes interact with thyroid peroxidase or other components of the thyroid hormone synthesis pathway.^{[6][7]} Therefore, it is conceivable that **5-Hydroxy-2-iodobenzoic acid** could have some effect on thyroid function, though this is purely speculative.
- **Antimicrobial Activity:** Studies on hydrazones of iodobenzoic acid have demonstrated their potential as antimicrobial agents. The iodine substituent may contribute to the overall antimicrobial efficacy of these molecules.

Future Research Directions

The absence of biological data for **5-Hydroxy-2-iodobenzoic acid** presents a clear opportunity for investigation. A logical first step would be to perform broad-spectrum biological screening to identify any potential activities.

The following diagram outlines a potential workflow for the initial biological evaluation of **5-Hydroxy-2-iodobenzoic acid**.



[Click to download full resolution via product page](#)

Proposed workflow for the biological evaluation of **5-Hydroxy-2-iodobenzoic acid**.

Conclusion

In conclusion, **5-Hydroxy-2-iodobenzoic acid** represents a molecule with unexplored biological potential. While its chemical properties are documented, a significant void exists in

the scientific literature regarding its pharmacological effects. Based on the known activities of structurally related hydroxybenzoic and iodobenzoic acids, it is reasonable to hypothesize that this compound may possess antioxidant, anti-inflammatory, antimicrobial, or enzyme-inhibitory properties. However, without direct experimental evidence, these remain speculative. This technical guide serves as a call to the research community to investigate the biological activities of **5-Hydroxy-2-iodobenzoic acid**, which could lead to the discovery of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-HYDROXY-2-IODOBENZOIC ACID | 57772-57-3 [chemicalbook.com]
- 2. 5-Hydroxy-2-iodobenzoic acid Price at Chemsrce [chemsrc.com]
- 3. 5-Hydroxy-2-iodobenzoic acid | C₇H₅IO₃ | CID 1238003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Thyroid Peroxidase Activity is Inhibited by Phenolic Compounds—Impact of Interaction - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Trace elements and the thyroid - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Hydroxy-2-iodobenzoic Acid: An Overview of Unexplored Biological Potential]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302134#potential-biological-activity-of-5-hydroxy-2-iodobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com